

Isoscutellarein: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Isoscutellarein*

Cat. No.: *B191613*

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Isoscutellarein, a flavone of significant interest in the scientific community, presents a promising scaffold for drug discovery and development. This technical guide provides an in-depth overview of its core chemical properties, relevant biological pathways, and established experimental protocols for its study.

Core Chemical and Physical Properties

Isoscutellarein, systematically named 5,7,8-Trihydroxy-2-(4-hydroxyphenyl)-4H-1-benzopyran-4-one, is a tetrahydroxyflavone.[1][2] It is structurally related to apigenin, with the addition of a hydroxyl group at the 8-position.[1][2] This structural feature is key to its distinct chemical properties and biological activities.[3] **Isoscutellarein** is found in various plant species, including *Theobroma grandiflorum* (Cupuaçu) and the liverwort *Marchantia berteroana*. [2]

Property	Data	Reference
CAS Number	41440-05-5	[1][2][3][4][5]
Molecular Formula	C ₁₅ H ₁₀ O ₆	[1][4][5]
Molecular Weight	286.24 g/mol	[1][3][4][5]
Appearance	Solid, Light yellow to yellow	[5]
Synonyms	8-Hydroxyapigenin, 4',5,7,8-Tetrahydroxyflavone	[1][2]

Biological Activity and Signaling Pathways

Isoscutellarein exhibits notable antioxidant and anti-inflammatory properties. Its biological effects are attributed to its ability to interact with various cellular components and signaling pathways.[3] Of particular importance is its role in modulating inflammatory responses through the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling cascades.

Inflammatory stimuli typically activate the IκB kinase (IKK) complex, which then phosphorylates the inhibitory protein IκBα. This leads to the degradation of IκBα and the subsequent release of the NF-κB dimer (p50/p65). The active NF-κB dimer then translocates to the nucleus to induce the transcription of pro-inflammatory genes. **Isoscutellarein** is understood to interfere with this cascade, thereby reducing the inflammatory response.

The MAPK pathway, another critical regulator of inflammation, involves a cascade of protein kinases that transduce extracellular signals to a cellular response. **Isoscutellarein** has been shown to suppress the phosphorylation of key MAPK proteins, further contributing to its anti-inflammatory effects.

Below is a diagram illustrating the inhibitory effect of **Isoscutellarein** on the NF-κB signaling pathway.

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